

A Comparative Guide to Diisononyl Adipate (DINA) and DINCH in PVC Applications

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Compound of Interest

Compound Name: Diisononyl adipate

Cat. No.: B167168

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In the formulation of flexible Polyvinyl Chloride (PVC) products, the choice of plasticizer is critical in determining the final properties, performance, and safety of the material. This guide provides a detailed comparison of two prominent non-phthalate plasticizers: **Diisononyl Adipate** (DINA) and 1,2-Cyclohexane Dicarboxylic Acid Diisononyl Ester (DINCH). This analysis is intended for researchers, material scientists, and product development professionals to facilitate an informed selection based on experimental data.

Executive Summary

Diisononyl Adipate (DINA) is an aliphatic diester plasticizer renowned for its exceptional low-temperature flexibility. In contrast, DINCH, a cyclohexane dicarboxylate, is distinguished by its excellent toxicological profile and low migration characteristics, making it a preferred choice for sensitive applications with direct human contact. While both plasticizers offer good performance in flexible PVC, their suitability varies depending on the specific requirements of the end-use application, such as the need for superior cold resistance versus high permanence and safety.

Data Presentation: Performance and Properties

The following tables summarize the key performance characteristics of DINA and DINCH in PVC formulations based on available data.

Table 1: Physical and Chemical Properties

Property	Diisononyl Adipate (DINA)	DINCH	Test Method
Chemical Formula	C ₂₄ H ₄₆ O ₄	C ₂₆ H ₄₈ O ₄	-
Molecular Weight (g/mol)	~398.6	~424.7	-
Appearance	Clear, colorless liquid	Clear, colorless liquid	Visual
Density @ 20°C (g/cm ³)	0.92	0.944 - 0.954	ASTM D4052
Viscosity @ 20°C (mPa·s)	~24 (kinematic, mm ² /s)	44 - 60 (dynamic)	ASTM D445 / D2196
Flash Point (°C)	228 (Pensky-Martens)	224 (Cleveland Open Cup)	ASTM D93 / D92
Freezing/Pour Point (°C)	-60	-54	ASTM D97

Table 2: Performance in PVC Formulations

Performance Metric	Diisononyl Adipate (DINA)	DINCH	Test Method
Plasticizer Efficiency			
Efficiency Factor (vs. DOP=1.00)	1.01[1]	Data not available	-
Shore A Hardness (at 60 phr)	Data not available	Data not available	ASTM D2240
Low-Temperature Flexibility			
Brittleness Temperature (°C)	Excellent performance noted	Excellent performance noted	ASTM D746
Permanence			
Volatility (% weight loss)	Lower than DOA	26% (7 days @ 100°C)[2]	Activated Carbon Method
Migration	Higher tendency due to linear structure[3]	Low migration rate noted	ASTM D1203 / D2199

Experimental Protocols

Detailed methodologies are crucial for the accurate assessment of plasticizer performance. The following are summaries of standard protocols used to evaluate the key performance indicators presented above.

Plasticizer Efficiency (Hardness)

- Objective: To determine the softening effect of the plasticizer on PVC.
- Methodology (based on ASTM D2240):
 - PVC formulations are prepared with a specified concentration of the plasticizer (e.g., 60 parts per hundred of resin - phr).

- The mixture is processed into standardized sheets of uniform thickness through milling and compression molding.
- Samples are conditioned at 23 ± 2 °C and $50 \pm 5\%$ relative humidity for a minimum of 24 hours.
- The Shore A hardness is measured using a durometer. The indenter is pressed into the material, and the hardness value is read from the scale. Lower values indicate greater plasticizing efficiency.

Low-Temperature Flexibility

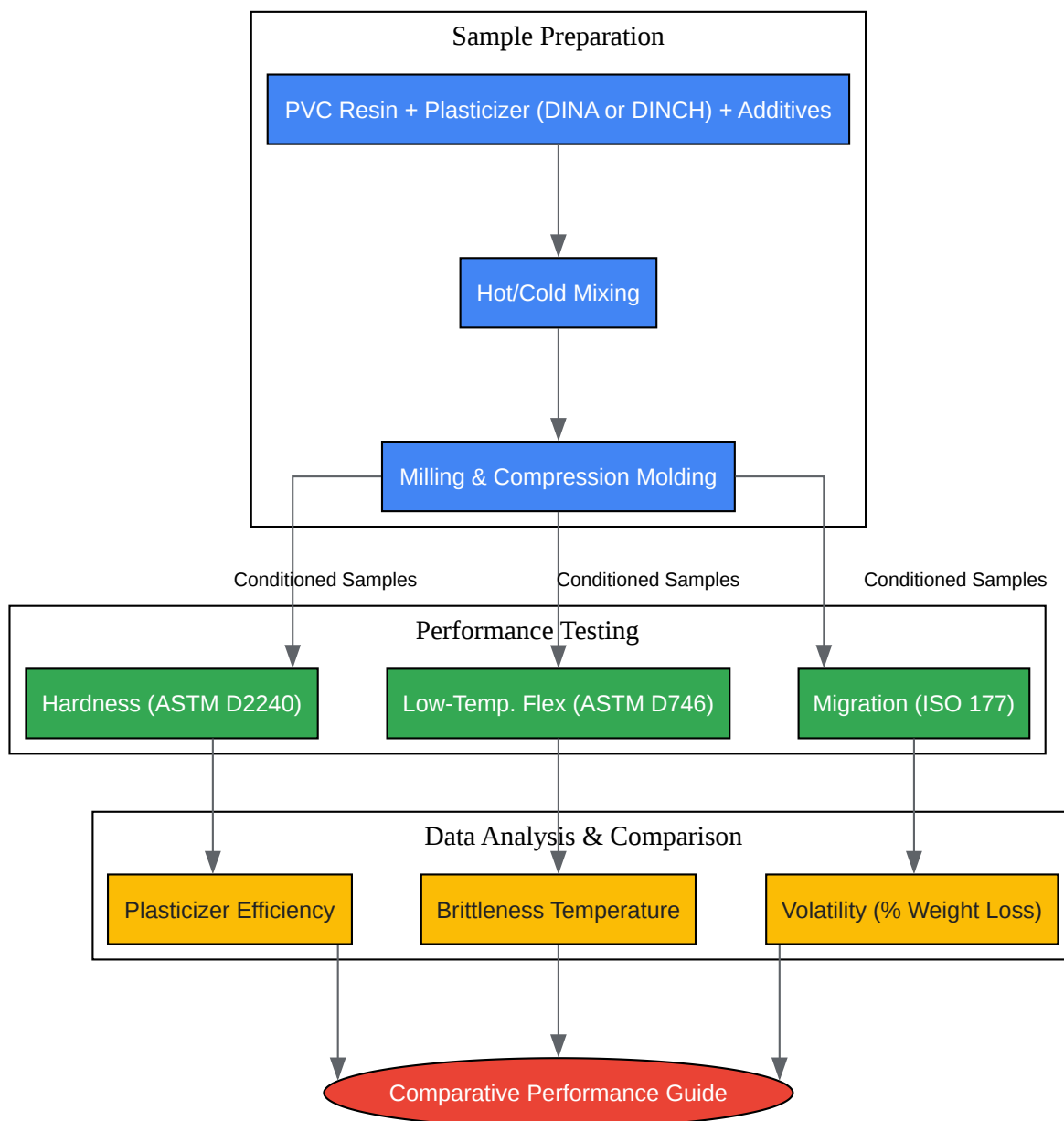
- Objective: To evaluate the performance of the plasticized PVC at low temperatures.
- Methodology (based on ASTM D746 - Brittleness Temperature):
 - Standardized test specimens of the plasticized PVC are prepared.
 - The specimens are clamped into a testing apparatus and immersed in a cooled, insulated heat-transfer medium.
 - At a series of decreasing temperatures, the specimens are struck by a specified impact head.
 - The brittleness temperature is defined as the temperature at which 50% of the specimens fail by cracking.

Plasticizer Migration (Volatility)

- Objective: To quantify the loss of plasticizer due to evaporation under thermal stress.
- Methodology (based on the Activated Carbon Method, e.g., ISO 177):
 - A pre-weighed, conditioned sample of the plasticized PVC is placed in a container with activated carbon, ensuring no direct contact.
 - The container is sealed and placed in an oven at a specified temperature (e.g., 100°C) for a defined period (e.g., 7 days).

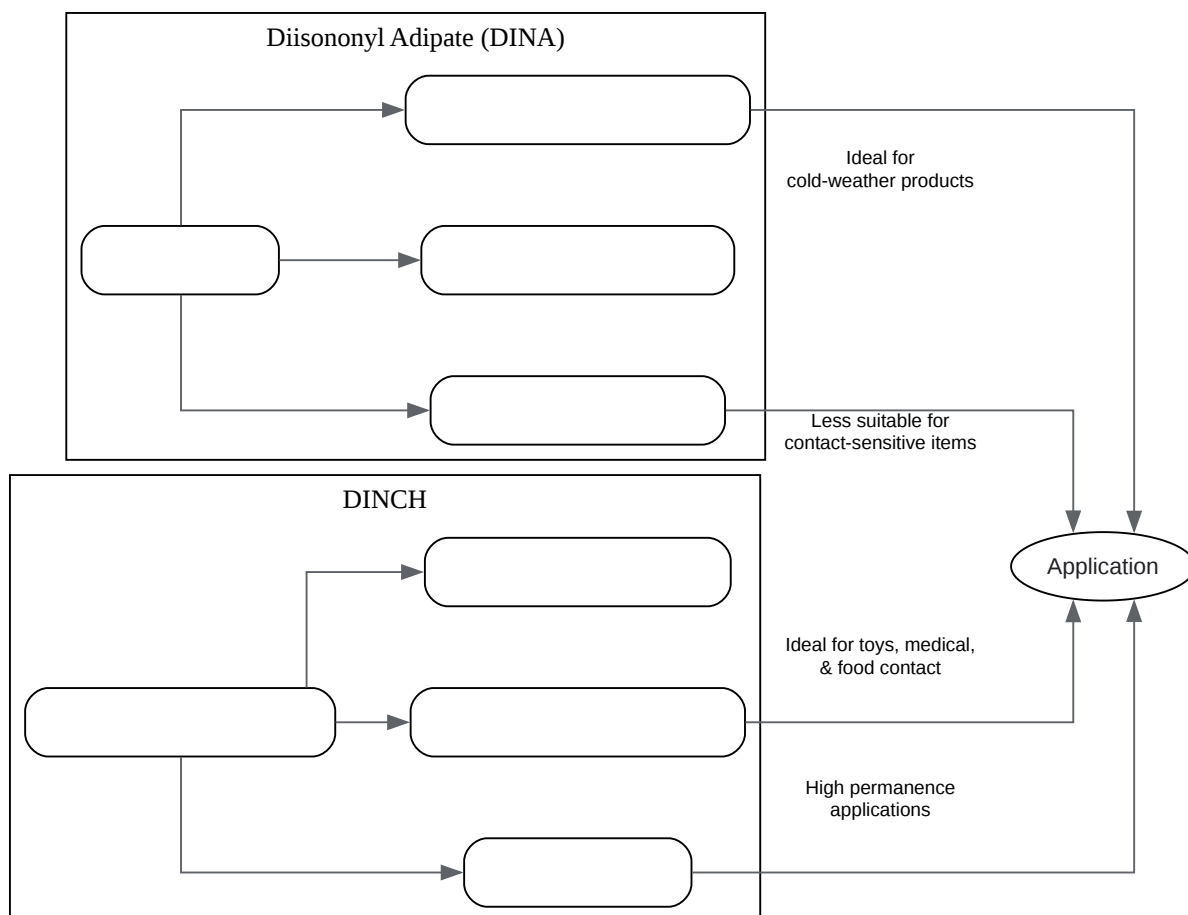
- After the exposure period, the sample is removed, cleaned of any carbon dust, and re-weighed.
- The percentage of weight loss is calculated, which corresponds to the amount of plasticizer that has volatilized.

Mandatory Visualizations



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Caption: Experimental workflow for the comparative evaluation of DINA and DINCH in PVC.



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Caption: Logical comparison of DINA and DINCH performance attributes and applications.

Conclusion

The choice between **Diisononyl Adipate (DINA)** and **DINCH** is contingent upon the specific performance requirements of the PVC application. For products where exceptional low-

temperature flexibility is the primary concern, such as outdoor applications in cold climates, DINA presents a compelling option with high plasticizing efficiency.

Conversely, for applications involving close human contact, including medical devices, toys, and food packaging, DINCH is the superior choice due to its favorable toxicological profile and low migration tendency. While DINCH also provides good low-temperature performance, its key advantage lies in its permanence and safety, which are critical in regulated markets. The selection should therefore be guided by a thorough evaluation of the end-use environment and regulatory landscape.

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